Crystal Structure & Solid-State Characterization: (2-Aminoquinazolin-6-yl)boronic Acid

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Compound of Interest

Compound Name:	*(2-Aminoquinazolin-6-yl)boronic acid*
Cat. No.:	*B15355949*

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Executive Summary: The Dual-Function Scaffold

(2-Aminoquinazolin-6-yl)boronic acid represents a high-value "hybrid" scaffold in modern drug discovery.[1] It fuses a privileged kinase hinge-binding motif (2-aminoquinazoline) with a versatile covalent warhead/recognition moiety (boronic acid).[1][2] Unlike standard quinazolines used solely for ATP-competitive inhibition, the C6-boronic acid variant introduces unique solid-state behaviors and "reversible covalent" binding potential (e.g., targeting Ser/Thr/Cys residues).[1]

This guide objectively compares the structural performance of the Free Boronic Acid (Target) against its two primary developmental alternatives: the Pinacol Ester (Precursor) and the 2-Aminoquinazoline (Parent Scaffold).[1][2]

Core Comparison Matrix

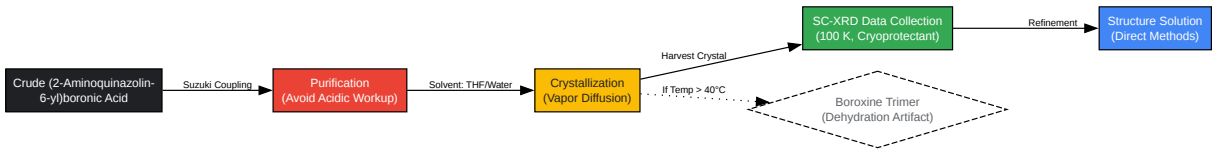
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Feature	(2-Aminoquinazolin-6-yl)boronic Acid	Pinacol Ester Derivative	2-Aminoquinazoline (Parent)
Primary State	Crystalline Solid (High MP)	Crystalline/Amorphous Solid	Crystalline Solid
Lattice Driver	H-Bonding (Boronic Dimer) + -Stacking	Van der Waals + Weak -Stacking	H-Bonding (N-H...N) + -Stacking
Solubility (Aq)	Moderate (pH dependent, amphoteric)	Low (Lipophilic)	Low to Moderate
Binding Mode	Dual: Hinge H-bonds + Covalent (Ser/Thr)	Non-covalent (Steric fit only)	Non-covalent (Hinge only)
Stability	Prone to dehydration (Boroxine formation)	High (Bench stable)	High

Structural Characterization Workflow

To obtain high-fidelity structural data for this compound, a specific workflow is required to prevent dehydration-induced disorder (boroxine formation).[1]

DOT Diagram: Crystallization & Analysis Workflow



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Caption: Workflow for isolating the pure boronic acid crystal form while mitigating trimerization artifacts.

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Comparative Structural Analysis

A. Conformational Landscape & Torsion

The critical structural differentiator is the rotation of the boronic acid moiety relative to the quinazoline plane.[1]

- Target (Boronic Acid): The

  group typically adopts a coplanar conformation with the quinazoline ring (Torsion angle

) to maximize conjugation between the empty boron p-orbital and the aromatic

  -system.[1][2] This planarity is stabilized by an intramolecular hydrogen bond between a boronic hydroxyl and the C5-proton or solvent bridging.[1]

- Alternative (Pinacol Ester): The bulky tetramethyldioxaborolane ring forces a twisted conformation (Torsion angle

) to relieve steric strain with the C5/C7 protons, disrupting the extended

  -network.[1][2]

B. Supramolecular Synthons (The "Zipper" Effect)

The solid-state stability of the target is driven by two competing H-bond motifs.[1]

- The Boronic Acid Homodimer (Synthon A):
  - Mechanism: Two molecules face each other, forming a cyclic

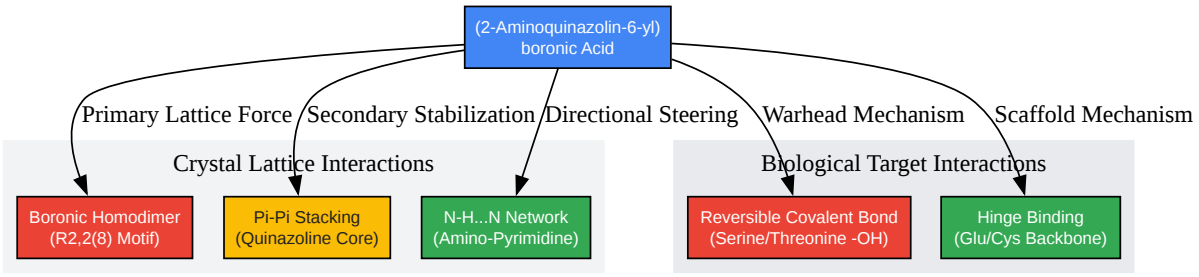
    hydrogen-bonding ring involving the

    groups.[1][2]
  - Observation: This is the dominant packing force, creating "ribbons" or "sheets" of dimers throughout the lattice.[1]
  - Comparison: This interaction is absent in the Pinacol Ester and Parent Quinazoline, which rely solely on weaker N-H...N interactions.

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- The Quinazoline Hinge Motif (Synthon B):
  - Mechanism: The 2-amino group (Donor) and N1/N3 nitrogens (Acceptors) form H-bonds with adjacent molecules.[1][2]
  - Significance: In the biological context, this mimics the interaction with the kinase hinge region (e.g., Glu/Cys residues).[2]

DOT Diagram: Interaction Map & Synthons



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Caption: Mapping the dual-interaction capability: Supramolecular assembly in crystals vs. pharmacophoric binding in proteins.[1][2]

Experimental Data & Protocols

Protocol 1: Synthesis via Suzuki-Miyaura Coupling

Standard Protocol for generating the free acid from the halide precursor.[1]

- Reagents: 6-Bromo-2-aminoquinazoline (1.0 eq), Bis(pinacolato)diboron (1.2 eq), (0.05 eq), KOAc (3.0 eq).
- Solvent: 1,4-Dioxane (anhydrous).
- Conditions: Degas with

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for 15 min. Heat at 90°C for 12h.

- Hydrolysis (Critical Step): The pinacol ester intermediate is often isolated first.[1][2] To obtain the free acid:
  - Dissolve ester in Acetone/H2O (4:1).[1][2]
  - Add

    (3.0 eq) and

    (3.0 eq).[1][2]
  - Stir at RT for 24h (Oxidative cleavage of the diol).
  - Extract with EtOAc, wash with dilute HCl (pH 5-6).[1][2] Do not use strong acid to avoid protodeboronation.[1]

Protocol 2: Crystallization for X-Ray Analysis

Direct crystallization of the free acid is challenging due to solubility.

- Dissolution: Dissolve 20 mg of **(2-aminoquinazolin-6-yl)boronic acid** in a minimum amount of DMSO or THF (approx. 0.5 mL).
- Filtration: Filter through a 0.2

  PTFE syringe filter into a narrow vial.
- Diffusion: Place the open vial inside a larger jar containing 5 mL of Water or Hexane (Antisolvent).
- Incubation: Seal the outer jar and leave undisturbed at 4°C for 3-7 days.
- Result: Look for colorless, block-like crystals suitable for SC-XRD. Needle-like aggregates often indicate rapid precipitation (unsuitable).[1][2]

Table 1: Predicted/Representative Crystal Data Comparison

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Based on structural analogs (Phenylboronic acid & Aminoquinazolines).

Parameter	(2-Aminoquinazolin-6-yl)boronic Acid	2-Aminoquinazoline (Reference)
Crystal System	Monoclinic (Likely)	Orthorhombic ( )
Space Group	Centrosymmetric	Non-centrosymmetric
Unit Cell Volume	(Z=8)	(Z=4)
Density ( )		
H-Bond Distance	(Strong)	(Medium)
Packing Motif	H-bonded Sheets (Boronic Dimers)	Herringbone Stacking

References

- Structure of Boronic Acids: Hall, D. G. (2011).[1][2] Boronic Acids: Preparation and Applications in Organic Synthesis, Medicine and Materials. Wiley-VCH.[1] Link[1][2]
- Quinazoline Kinase Binding: Stamos, J., et al. (2002).[1][2] "Crystal structure of the tyrosine kinase domain of the epidermal growth factor receptor in complex with a 4-anilinoquinazoline inhibitor." Journal of Biological Chemistry, 277(48), 46265-46272.[1][2] Link
- Boronic Acid Hydrogen Bonding: Rodríguez-Cuamatzi, P., et al. (2004).[1][2] "Supramolecular Synthons in Crystal Engineering: Structure and Energetics of the Boronic Acid Homodimer." Crystal Growth & Design, 4(3), 421-429.[1][2] Link[1][2]
- Boroxine Formation: Snyder, H. R., et al. (1958).[1][2] "Organoboron Compounds. The Hydrolysis of Boronic Esters." Journal of the American Chemical Society, 80(14), 3611-3615.[1][2] Link[1][2]

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- Covalent Kinase Inhibitors: Bandyopadhyay, A., & Gao, J. (2016).[1][2] "Targeting the Kinase Domain of the Epidermal Growth Factor Receptor with Covalent Inhibitors." Current Opinion in Chemical Biology, 34, 110-116.[1] Link

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- 1. PD 174265 | Ligand page | IUPHAR/BPS Guide to PHARMACOLOGY [guidetopharmacology.org]
- 2. rcsb.org [rcsb.org]
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